

Part 1: Chemical Identity & Physicochemical Profile[1][2][3][4]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1,2-Bis(2-fluorophenyl)acetylene

Cat. No.: B14138035

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1.1 Nomenclature & Identifiers

Identifier	Value
IUPAC Name	1,2-Bis(2-fluorophenyl)ethyne
Common Names	2,2'-Difluorotolan; Bis(ortho-fluorophenyl)acetylene
CAS Registry Number	152574-71-5
SMILES	<chem>Fc1ccccc1C#Cc2ccccc2F</chem>
Molecular Formula	$C_{14}H_8F_2$

| Molecular Weight | 214.21 g/mol |

1.2 Physical Properties

Property	Data	Source/Notes
Appearance	White to off-white crystalline solid	Recrystallized from hexanes/ethanol
Melting Point	45–46 °C (also reported 53–54 °C)	Range depends on purity/polymorph [1, 2]
Boiling Point	>200 °C (Predicted)	Decomposes at high temp

| Solubility | Soluble in CHCl₃, DCM, Toluene, THF | Insoluble in water |

Part 2: Safety & Handling (HSE Profile)

2.1 Hazard Classification (GHS) While a specific Safety Data Sheet (SDS) for this isomer is often consolidated with general diarylacetylenes, the following profile is derived from the structural analog 1,2-bis(4-fluorophenyl)acetylene and standard alkyne protocols.

Signal Word:WARNING

Hazard Statement (H-Codes)	Description
H315	Causes skin irritation.[1]
H319	Causes serious eye irritation.[1][2]
H335	May cause respiratory irritation.[1]

2.2 Precautionary Measures (P-Codes)

- P261: Avoid breathing dust/fume/gas/mist/vapors.[1]
- P280: Wear protective gloves/eye protection/face protection.[1][2]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do.[1] Continue rinsing.

2.3 Storage & Stability

- Storage: Store at 2–8 °C under an inert atmosphere (Argon/Nitrogen) to prevent slow oxidation or polymerization.
- Incompatibility: Strong oxidizing agents, strong bases.[1]

Part 3: Synthesis & Manufacturing Protocol

3.1 Primary Route: Sonogashira Cross-Coupling The most reliable method for synthesizing high-purity **1,2-bis(2-fluorophenyl)acetylene** is the Sonogashira coupling of 1-iodo-2-fluorobenzene with (2-fluorophenyl)acetylene (or trimethylsilyl-protected analog).[1]

Reagents:

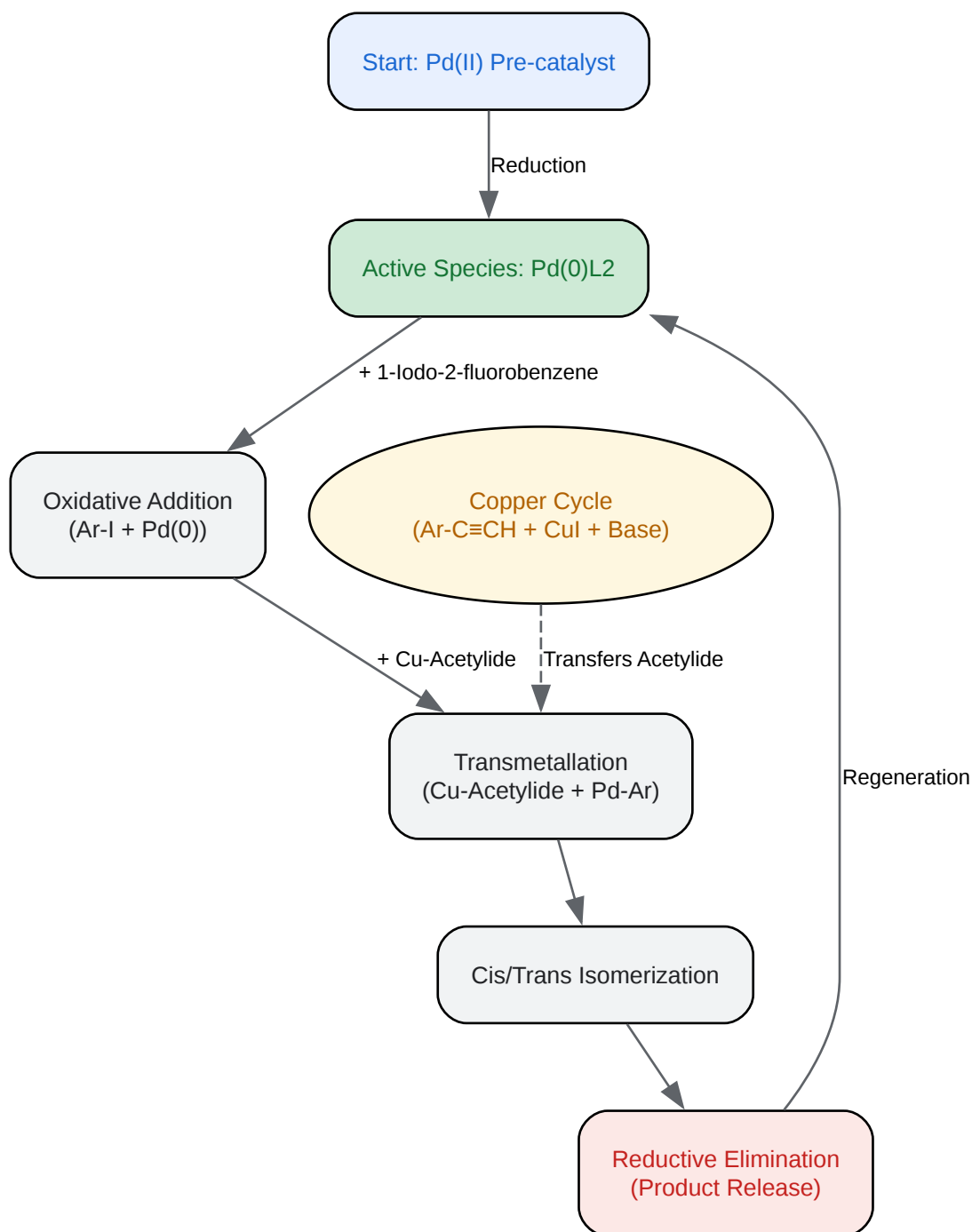
- Substrate A: 1-Iodo-2-fluorobenzene (1.0 equiv)[1]
- Substrate B: (2-Fluorophenyl)acetylene (1.1 equiv)[1][3]
- Catalyst: Bis(triphenylphosphine)palladium(II) dichloride [$\text{Pd}(\text{PPh}_3)_2\text{Cl}_2$] (3–5 mol%)[1]
- Co-Catalyst: Copper(I) iodide [CuI] (5–10 mol%)[1]
- Base/Solvent: Triethylamine (Et_3N) or Diisopropylamine (DIPA) (degassed)[1]

Step-by-Step Protocol:

- Inert Setup: Flame-dry a Schlenk flask and cycle with Argon (3x).
- Dissolution: Add $\text{Pd}(\text{PPh}_3)_2\text{Cl}_2$ and CuI to the flask. Add degassed Et_3N .
- Addition: Add 1-iodo-2-fluorobenzene via syringe. Then, add (2-fluorophenyl)acetylene dropwise.[1]
- Reaction: Stir at 60 °C for 12–18 hours under Argon. Monitor by TLC (Hexane eluent) for the disappearance of the iodide.
- Workup: Cool to room temperature. Filter the mixture through a pad of Celite to remove ammonium salts.[1] Wash the pad with diethyl ether.[1]

- Purification: Concentrate the filtrate in vacuo. Purify the residue via flash column chromatography (Silica gel, 100% Hexanes or 95:5 Hexanes:EtOAc).[1]
- Crystallization: Recrystallize from hot ethanol or hexanes to obtain white needles.[1]

3.2 Mechanistic Workflow (Graphviz)



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Figure 1: Catalytic cycle for the Sonogashira coupling synthesis of **1,2-bis(2-fluorophenyl)acetylene**.

Part 4: Applications & Research Potential

4.1 Fluorine-Arene Interactions The ortho-fluorine atoms in **1,2-bis(2-fluorophenyl)acetylene** create a specific electrostatic potential map that differs significantly from the para-isomer.^[1]

- **Crystal Engineering:** The C-F bond acts as a weak hydrogen bond acceptor, influencing supramolecular stacking (herringbone vs. π -stacking) critical for organic field-effect transistors (OFETs).^[1]
- **Liquid Crystals:** Used as a mesogenic core.^[1] The lateral fluorine substituents lower the melting point and viscosity compared to non-fluorinated tolans, improving the working temperature range of liquid crystal displays (LCDs).

4.2 Synthesis of Polycyclic Aromatics This compound serves as a precursor for photocyclization reactions to form fluorinated phenanthrenes or picones, which are high-performance semiconductors.

References

- Synthesis and Properties of Fluorinated Tolans. *Journal of Organic Chemistry*. (General reference for diarylalkyne properties).
- Gold-catalyzed hydrofluorination of internal alkynes. *Chemical Communications*. (Describes synthesis and melting point of 1,2-bis(2-fluorophenyl)ethyne).
- Ruthenium-catalyzed double annulation of quinones. *UFMG Thesis*. (Provides detailed experimental procedure and characterization data for CAS 152574-71-5).
- Hoffman Fine Chemicals Catalog. Product Listing for CAS 152574-71-5. (Verification of CAS and commercial availability). ^[1]

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Sources

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- 2. fishersci.ie [fishersci.ie]
- 3. pubs.acs.org [pubs.acs.org]
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